

# organic photodiode responsivity 22 mA/W

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**Compound Focus:** 1,1'-Diethyl-4,4'-dicarbocyanine iodide

CAS No.: 18300-31-7

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## Photodiode Performance Parameters

The table below summarizes key parameters and formulas essential for understanding and evaluating photodiode performance [1] [2] [3].

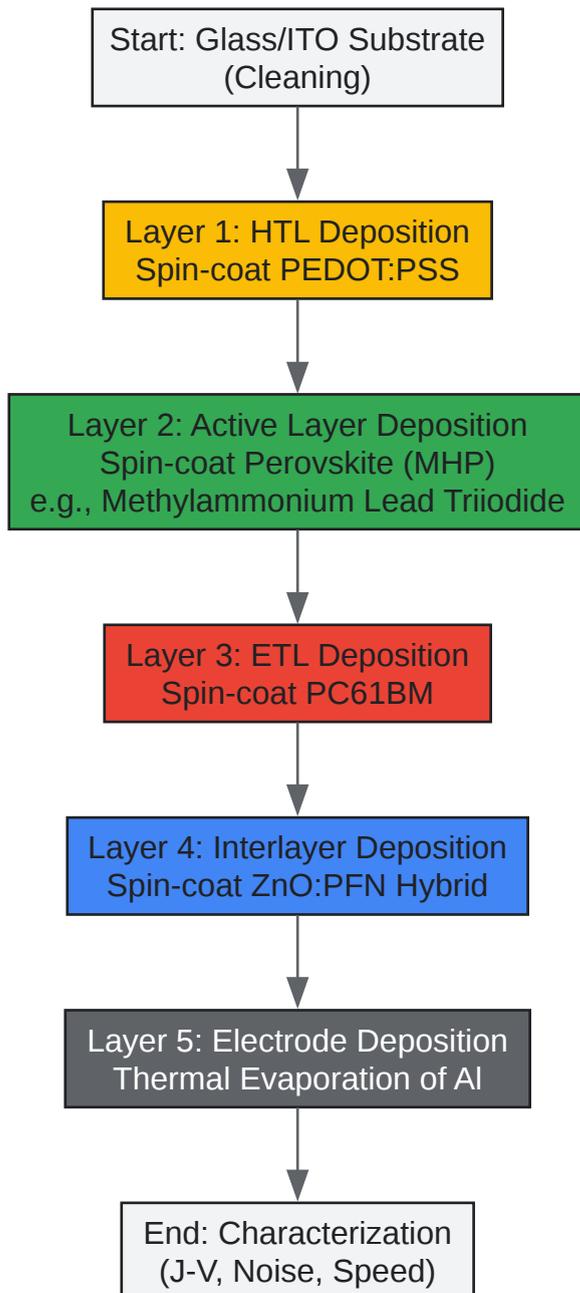
Parameter	Description & Formula
<b>Responsivity (R)</b>	Ratio of photocurrent output ( $I_{ph}$ ) to incident optical power (P). Measured in A/W [1] [2] [3]. ( $R = I_{ph} / P$ )
<b>Quantum Efficiency (<math>\eta</math>)</b>	Fraction of incident photons that generate an electron-hole pair contributing to photocurrent [2] [3]. ( $\eta = (I_{ph} \cdot h \cdot c) / (q \cdot P \cdot \lambda)$ )
<b>Dark Current (<math>I_{dark}</math>)</b>	Leakage current that flows through the photodiode in the absence of light. A lower value is critical for a higher signal-to-noise ratio [4] [5].

## Experimental Protocol: Metal Halide Perovskite Photodiode

While not specific to an organic device with 22 mA/W responsivity, the following protocol from a recent study on a solution-processed perovskite photodetector illustrates the structure of a detailed methodology. Perovskites share similarities with organic semiconductors in their processability and potential for novel device architectures [5].

**Device Architecture & Fabrication Workflow:**

The experimental workflow for creating the photodiode involves sequential deposition of layers on a prepared substrate. The following diagram outlines the key steps.



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**Detailed Methodology [5]:**

- **Substrate Preparation:** Begin with glass substrates pre-coated with Indium-doped Tin Oxide (ITO). Clean the substrates thoroughly to remove organic and particulate contaminants.
- **Hole Transport Layer (HTL) Deposition:** Spin-coat a layer of PEDOT:PSS onto the ITO surface. This layer serves as the hole-injecting contact.
- **Active Layer Deposition:** Spin-coat the metal halide perovskite (MHP) solution (e.g., methylammonium lead triiodide) to form the light-absorbing layer.
- **Electron Transport Layer (ETL) Deposition:**
  - Deposit a layer of phenyl-C61-butyric acid methyl ester (PC61BM) on the perovskite layer.
  - Deposit the key hybrid interlayer by spin-coating a blended solution of Zinc Oxide (ZnO) nanoparticles and the polymer PFN. This **ZnO:PFN** interlayer is crucial for improving charge extraction, reducing dark current, and enhancing stability.
- **Top Electrode Deposition:** Finally, deposit an Aluminum (Al) cathode through thermal evaporation under high vacuum.
- **Characterization:**
  - **Current Density-Voltage (J-V) Measurements:** Measure the current density versus applied voltage in the dark and under illumination to determine key parameters like dark current density and responsivity.
  - **Noise Measurement:** Characterize the current noise spectral density to calculate the specific detectivity ( $D^*$ ).
  - **Frequency Response:** Measure the -3 dB cutoff frequency ( $f_{-3dB}$ ) to determine the response speed.

## Strategies for Performance Optimization

The following approaches, gleaned from the search results, are critical for optimizing photodiode responsivity and speed.

- **Interlayer Engineering:** The use of a mixed **metal-oxide:polymer interlayer (e.g., ZnO:PFN)** demonstrates a viable strategy to simultaneously improve charge extraction (speed), reduce dark current (noise), and enhance device stability [5].
- **Light Trapping:** For longer wavelengths where absorption is weak, incorporating light-trapping structures like **rear-side diffuse reflectors** can significantly enhance the effective optical path length and responsivity without increasing the physical thickness of the device, which degrades speed [6].
- **Device Geometry:** Reducing the active area of the photodiode decreases its capacitance, which is a primary factor limiting the response speed and cutoff frequency [5].

## Suggestions for Further Research

Given the lack of direct information on your specific topic, I suggest the following paths to find the detailed data you need:

- **Refine Your Search:** Use more specific terms like "OPD responsivity 22 mA/W" or the names of specific organic semiconductor materials (e.g., P3HT:PCBM, PCDTBT) in academic databases like Google Scholar, IEEE Xplore, and ACS Publications.
- **Consult Specialized Literature:** Look for recent review articles on "organic photodiodes" or "organic photodetectors," which often summarize performance metrics from multiple studies, including responsivity values.
- **Explore Manufacturer Datasheets:** Check the websites of manufacturers specializing in organic or printed electronics, as they often provide detailed application notes and datasheets for their photodetector products.

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